

Advanced Application Note: Infrared Spectroscopy of 3-(4-Bromo-3-nitrophenyl)propanoic Acid

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Compound of Interest

Compound Name: 3-(4-Bromo-3-nitrophenyl)propanoic acid
CAS No.: 1211311-93-1
Cat. No.: B597327

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Introduction & Application Scope

3-(4-Bromo-3-nitrophenyl)propanoic acid is a highly functionalized disubstituted hydrocinnamic acid derivative.^{[1][2][3][4]} It serves as a critical building block in the synthesis of non-natural amino acids (phenylalanine mimetics), peptidomimetics, and nitrogen-containing heterocycles such as dihydroquinolines and indoles (via reductive cyclization).^{[1][2][4]}

In drug discovery, the precise arrangement of the bromo and nitro groups is pivotal for structure-activity relationship (SAR) studies, often serving as a handle for further cross-coupling reactions (Suzuki-Miyaura) or reduction to anilines.^{[1][2]}

This Application Note provides a definitive protocol for the structural verification of this compound using Fourier Transform Infrared (FT-IR) spectroscopy. Unlike simple mass spectrometry, FT-IR provides immediate insight into the electronic environment of the nitro group and the hydrogen-bonding state of the carboxylic acid, which are critical for downstream reaction efficiency.^{[1][2]}

Theoretical Spectral Framework

To ensure accurate interpretation, we synthesize data from homologous standards (e.g., 4-bromo-3-nitrobenzoic acid and 3-phenylpropanoic acid).^{[1][3][4]} The spectrum is defined by three distinct zones:

- The High-Frequency Region (2500–3500 cm^{-1}): Dominated by the carboxylic acid moiety.^{[1][2][4][5]}
- The Functional Group Region (1300–1800 cm^{-1}): The diagnostic "fingerprint" for the nitro and carbonyl groups.^{[1][2][4]}
- The Fingerprint Region (<1000 cm^{-1}): Critical for confirming the 1,3,4-substitution pattern on the aromatic ring.^{[1][2][4]}

Predicted Characteristic Bands (Table 1)^{[2][4]}

Functional Group	Mode of Vibration	Frequency (cm ⁻¹)	Intensity	Diagnostic Note
Carboxylic Acid (-COOH)	O-H Stretch	2500–3300	Medium, Broad	"Hairy beard" shape; indicates dimerization. [1] [2] [3] [4]
Carboxylic Acid (-COOH)	C=O [1] [3] [4] [5] [6] Stretch	1690–1720	Strong, Sharp	Lower frequency due to aryl conjugation is minimal due to the alkyl spacer, but H-bonding lowers it from 1760. [1] [2] [4]
Nitro Group (-NO ₂)	Asymmetric Stretch	1530–1550	Strong	Primary ID peak. Shifts depending on conjugation. [1] [2] [3] [4]
Nitro Group (-NO ₂)	Symmetric Stretch	1340–1360	Strong	Secondary ID peak.
Aromatic Ring	C=C Ring Stretch	1450–1600	Medium	Multiple bands; often overlaps with NO ₂ asymmetric stretch. [1] [2] [3] [4]
Alkyl Chain (-CH ₂ CH ₂ -)	C-H Stretch	2850–2960	Medium	Distinct sp ³ C-H peaks on the shoulder of the O-H broad band. [1] [2] [3] [4]
Aromatic C-H	C-H Stretch	3000–3100	Weak	"Needles" visible above 3000 cm ⁻¹ . [1] [2] [3] [4]

Aryl Halide (C-Br)	C-Br Stretch	500–700	Medium/Weak	Difficult to assign definitively without reference, but presence in fingerprint is key. [1] [2] [3] [4]
Substitution Pattern	Out-of-Plane Bending	800–900	Strong	Confirms 1,2,4-trisubstituted benzene (1,3,4-relative). [1] [2] [3]

Experimental Protocol

Sample Preparation

For this crystalline solid, two methods are validated. Method A (ATR) is recommended for routine QC.[\[1\]](#)[\[2\]](#)[\[4\]](#) Method B (KBr Pellet) is reserved for detailed structural characterization or publication-quality data.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Method A: Attenuated Total Reflectance (ATR)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Crystal: Diamond or ZnSe (Diamond preferred for hardness).[\[1\]](#)[\[2\]](#)[\[4\]](#)
 - Procedure: Place ~5 mg of solid analyte onto the crystal. Apply high pressure using the anvil clamp to ensure intimate contact.[\[1\]](#)[\[2\]](#)[\[4\]](#)
 - Note: Carboxylic acid O-H bands may appear slightly weaker in ATR due to depth of penetration effects at higher wavenumbers.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Method B: KBr Pellet (Transmission)
 - Ratio: 1:100 (1 mg sample : 100 mg spectroscopic grade KBr).[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Grinding: Grind in an agate mortar until a fine, uniform powder is achieved.
 - Pressing: Compress at 8–10 tons for 2 minutes to form a transparent disc.

- Advantage: Provides superior resolution of the weak aromatic overtone patterns.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Instrument Parameters

- Resolution: 4 cm⁻¹ (Standard) or 2 cm⁻¹ (High Res).[\[2\]](#)[\[4\]](#)
- Scans: 32 (Routine) or 64 (High Signal-to-Noise).[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Range: 4000–400 cm⁻¹.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)
- Apodization: Blackman-Harris 3-Term.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Data Analysis & Interpretation Logic

The Nitro/Carboxyl Interplay

The most critical check is differentiating the target molecule from its non-nitrated precursor (3-(4-bromophenyl)propanoic acid) or its reduced amino derivative.[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Target: Distinct strong bands at 1530 cm⁻¹ and 1350 cm⁻¹ (Nitro).
- Precursor: Absence of Nitro bands.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Reduced Amine: Loss of Nitro bands; appearance of N-H doublet at 3300–3500 cm⁻¹.[\[1\]](#)[\[2\]](#)[\[4\]](#)

The Carbonyl Environment

The carbonyl peak at ~1710 cm⁻¹ confirms the carboxylic acid is intact.[\[1\]](#)[\[2\]](#)[\[4\]](#)

- Alert: If the peak shifts to ~1735–1750 cm⁻¹, suspect esterification (e.g., methyl ester impurity from methanol washes).[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Alert: If the peak shifts to ~1550–1600 cm⁻¹ (broad), the sample may be a carboxylate salt (e.g., sodium salt).[\[1\]](#)[\[2\]](#)[\[4\]](#) Ensure the sample was acidified properly during workup.

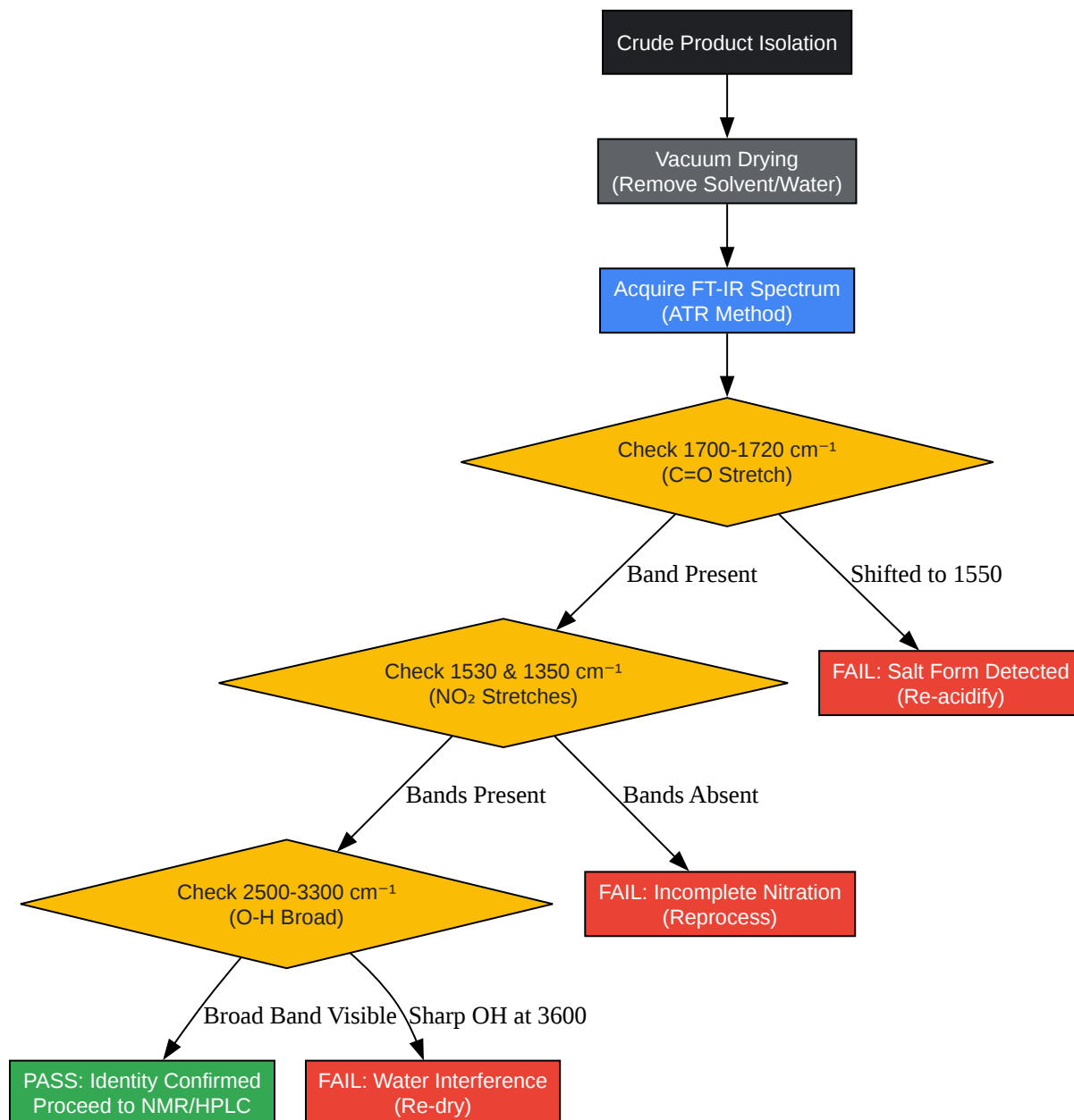
Purity Validation (The "Fingerprint" Check)

The region between 600–900 cm⁻¹ contains the out-of-plane (OOP) C-H bending vibrations.[\[2\]](#)[\[3\]](#)[\[4\]](#)

- 1,2,4-Trisubstitution Pattern: Look for two strong bands typically near 820 cm^{-1} (two adjacent hydrogens) and 880 cm^{-1} (isolated hydrogen).[\[1\]](#)[\[2\]](#)[\[4\]](#) This confirms the specific regiochemistry of the nitro group relative to the bromine and alkyl chain.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Workflow Diagram: Quality Control Decision Tree

The following diagram illustrates the logical flow for validating the synthesis of **3-(4-Bromo-3-nitrophenyl)propanoic acid** using IR spectroscopy.



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Figure 1: Logical decision tree for IR-based validation of **3-(4-Bromo-3-nitrophenyl)propanoic acid** synthesis.

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